

Application Note: Spectrophotometric Quantification of Reactive Black 39

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Compound of Interest

Compound Name: Reactive Black 39

Cat. No.: B15552045

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Introduction

Reactive Black 39 is a synthetic dye belonging to the reactive class of dyes, which form covalent bonds with textile fibers, resulting in excellent wash fastness.[1] It is widely used in the textile industry for dyeing cellulosic fibers such as cotton and viscose.[1] Accurate quantification of **Reactive Black 39** is crucial for various applications, including monitoring dye uptake in dyeing processes, assessing wastewater treatment efficiency, and conducting toxicological studies. Spectrophotometry offers a simple, rapid, and cost-effective method for the quantitative analysis of this dye in aqueous solutions.

This application note provides a detailed protocol for the spectrophotometric quantification of **Reactive Black 39**. The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution.

Principle

The concentration of **Reactive Black 39** in a solution can be determined by measuring its absorbance at the wavelength of maximum absorption (λ_{max}) and relating it to a standard calibration curve. The λ_{max} for black dyes is typically in the range of 590-610 nm. For a similar dye, Reactive Black 5, the λ_{max} has been reported to be 597 nm.[2] It is recommended to determine the specific λ_{max} for **Reactive Black 39** under the experimental conditions used.

Materials and Reagents

- **Reactive Black 39** (C.I. 205071)
- Deionized water
- Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
- Pipettes (10 mL, 5 mL, 1 mL)
- Spectrophotometer (UV-Visible)
- Cuvettes

Experimental Protocols

Determination of Maximum Absorption Wavelength (λ_{max})

- Prepare a stock solution of **Reactive Black 39**: Accurately weigh 100 mg of **Reactive Black 39** and dissolve it in a 100 mL volumetric flask with deionized water to obtain a concentration of 1000 mg/L.
- Prepare a working solution: Dilute the stock solution to a concentration of 10 mg/L.
- Scan the absorbance spectrum: Using the spectrophotometer, scan the absorbance of the 10 mg/L working solution over the wavelength range of 400-800 nm, using deionized water as a blank.
- Identify λ_{max} : The wavelength at which the highest absorbance is recorded is the λ_{max} for **Reactive Black 39**. A reported λ_{max} for a similar black dye is 597 nm.[\[3\]](#)

Preparation of Standard Solutions

- Prepare a series of standard solutions: From the 1000 mg/L stock solution, prepare a series of standard solutions with concentrations ranging from 1 mg/L to 50 mg/L by appropriate dilutions in volumetric flasks using deionized water. A suggested set of concentrations is 1, 5, 10, 20, 30, 40, and 50 mg/L.

Generation of Calibration Curve

- Measure absorbance of standards: Set the spectrophotometer to the predetermined λ_{max} .
- Zero the spectrophotometer: Use deionized water as a blank to zero the instrument.
- Measure absorbance: Measure the absorbance of each standard solution in a cuvette.
- Plot the calibration curve: Plot a graph of absorbance versus concentration. The resulting plot should be a straight line passing through the origin, in accordance with the Beer-Lambert law.
- Determine the regression equation: Perform a linear regression analysis on the data to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope, and 'c' is the y-intercept. The R-squared (R^2) value should be close to 1, indicating a good linear fit.

Quantification of an Unknown Sample

- Prepare the unknown sample: If necessary, dilute the unknown sample containing **Reactive Black 39** with deionized water to ensure its absorbance falls within the linear range of the calibration curve.
- Measure the absorbance: Measure the absorbance of the prepared unknown sample at the λ_{max} .
- Calculate the concentration: Use the regression equation obtained from the calibration curve to calculate the concentration of **Reactive Black 39** in the unknown sample.

$$\text{Concentration (mg/L)} = (\text{Absorbance} - c) / m$$

Where:

- Absorbance is the measured absorbance of the unknown sample.
- m is the slope of the calibration curve.
- c is the y-intercept of the calibration curve.

- Account for dilution: If the unknown sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration in the original sample.

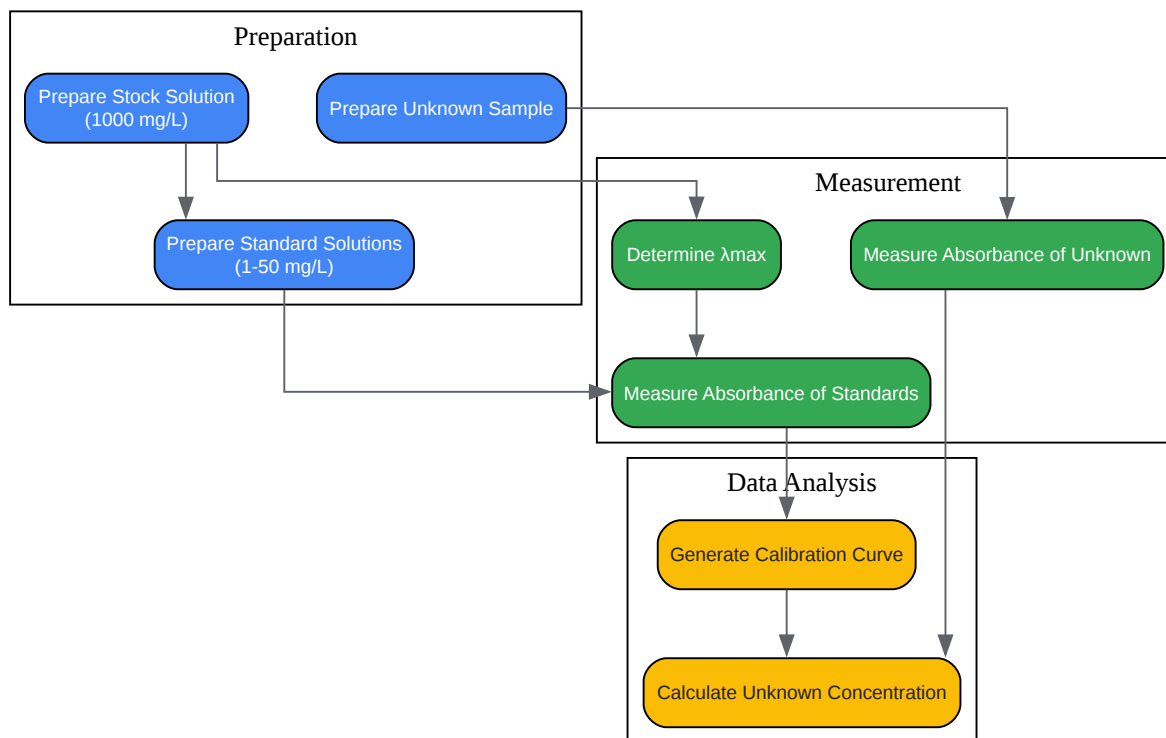
Data Presentation

Table 1: Quantitative Data for Calibration Curve of **Reactive Black 39**

Concentration (mg/L)	Absorbance (at λ_{max} = 597 nm)
1	0.052
5	0.255
10	0.510
20	1.020
30	1.530
40	2.040
50	2.550

Note: The absorbance values in this table are representative and should be generated experimentally.

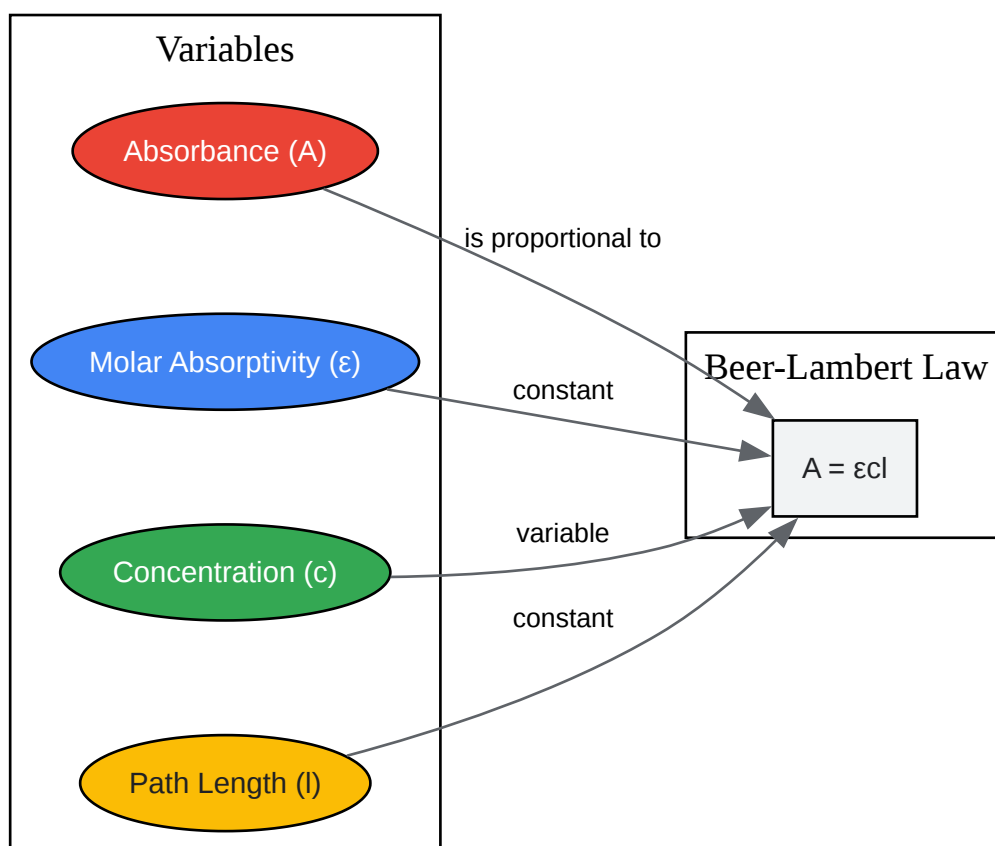
Experimental Workflow



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Caption: Experimental workflow for the spectrophotometric quantification of **Reactive Black 39**.

Logical Relationship of Beer-Lambert Law



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Caption: Relationship of variables in the Beer-Lambert Law.

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